

Technical Guide: L-Tyrosine-13C9 Properties, Mechanisms, and Applications

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Compound of Interest

Compound Name: *L-Tyrosine-13C9*

CAS No.: 55443-60-2

Cat. No.: B3271782

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Executive Summary

L-Tyrosine-13C9 is a stable isotope-labeled isotopologue of the non-essential amino acid L-Tyrosine, in which all nine carbon atoms are replaced by Carbon-13 (

).^[1]^[2]^[3]^[4] Unlike radioisotopes, it is non-radioactive and chemically identical to the endogenous analyte, differing only in molecular mass (+9 Da).

This mass shift renders it an ideal internal standard (IS) for absolute quantification via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and a powerful tracer for metabolic flux analysis (MFA) in catecholamine and thyroid hormone biosynthesis pathways. This guide details its physicochemical properties, experimental utility, and validated protocols for bioanalytical applications.

Part 1: Physicochemical Characterization

To utilize **L-Tyrosine-13C9** effectively, researchers must account for its specific mass-to-charge (

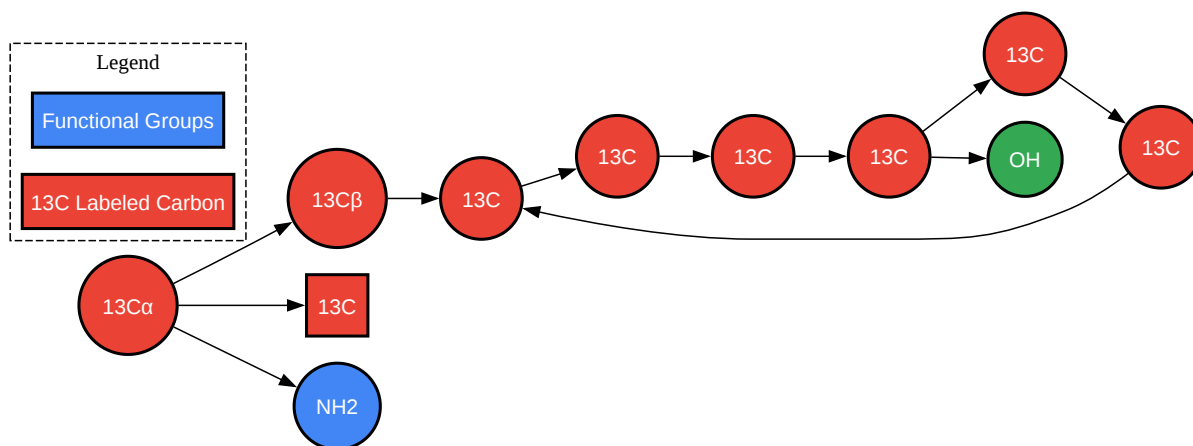
) shift and solubility profile during method development.

Technical Specifications

Property	Specification
Chemical Name	L-Tyrosine (
	)
CAS Number	55443-60-2 (Specific to
	form)
Linear Formula	
Molecular Weight	190.12 g/mol (vs. ~181.19 g/mol for unlabeled)
Mass Shift	+9.03 Da (nominal +9 Da)
Isotopic Purity	Typically
	atom basis
Solubility	Water: 0.45 g/L at 25°C (Poor); 1M HCl: Soluble
pKa Values	-COOH: 2.20;
	-NH
	: 9.11; Phenolic -OH: 10.07

Structural Visualization

The following diagram illustrates the carbon backbone where the substitution occurs.



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Figure 1: Molecular map of **L-Tyrosine-13C9**. Red nodes indicate positions of Carbon-13 substitution.

Part 2: Mechanisms of Utility

The Principle of Isotope Dilution Mass Spectrometry (IDMS)

The primary application of **L-Tyrosine-13C9** is as an Internal Standard (IS). In LC-MS/MS, matrix effects (ion suppression or enhancement) can compromise quantitative accuracy. Because **L-Tyrosine-13C9** co-elutes with endogenous tyrosine but is resolved by mass spectrometry, it experiences the exact same ionization environment.

- Mechanism: The ratio of the endogenous analyte area to the heavy isotope area is calculated. Since the concentration of the heavy isotope is known (spiked), the endogenous concentration is derived mathematically, normalizing for all extraction and ionization losses.

Metabolic Tracer Logic

In metabolic flux analysis, **L-Tyrosine-13C9** tracks the rate of synthesis for downstream metabolites. Because the aromatic ring is fully labeled (

), fragments retaining the ring can be distinguished from those retaining only the aliphatic chain (

), allowing researchers to pinpoint specific enzymatic cleavage sites.

Part 3: Applications in Drug Development & Research

Targeted Metabolomics & Clinical MS

Quantification of tyrosine is critical for diagnosing metabolic disorders such as Tyrosinemia (Type I, II, III) and Phenylketonuria (PKU).

- Advantage:

- Tyrosine is superior to deuterated standards (

- or

-) because deuterium on the aromatic ring can undergo hydrogen-deuterium exchange (HDX) in acidic solutions, leading to signal loss. The carbon backbone is biologically and chemically inert to exchange.

Proteomics (SILAC)

While Lysine and Arginine are standard for SILAC (Stable Isotope Labeling by Amino acids in Cell culture) due to Trypsin specificity, **L-Tyrosine-13C9** is essential for:

- Tyrosine Kinase Signaling: Studying phosphorylation dynamics (pTyr) where tyrosine turnover rates are the specific variable.
- Non-Canonical Cleavage: Experiments utilizing Chymotrypsin (cleaves C-terminal to Tyr/Phe/Trp).

Part 4: Experimental Protocol (LC-MS/MS Quantitation)

Objective: Absolute quantification of L-Tyrosine in human plasma. Standard: **L-Tyrosine-13C9** (IS).[\[2\]](#)[\[3\]](#)[\[4\]](#)

Reagents & Preparation

- Stock Solution (1 mg/mL): Dissolve **L-Tyrosine-13C9** in 0.1 M HCl. Note: Tyrosine is sparingly soluble in neutral water.
- Working IS Solution: Dilute stock to 10 µg/mL in 50% Methanol/Water.

Sample Preparation (Protein Precipitation)

- Aliquot: Transfer 50 µL of plasma to a 1.5 mL centrifuge tube.
- Spike: Add 10 µL of Working IS Solution. Vortex briefly.
- Precipitate: Add 200 µL of ice-cold Acetonitrile (containing 0.1% Formic Acid).
- Vortex/Centrifuge: Vortex for 1 min. Centrifuge at 14,000 x g for 10 min at 4°C.
- Supernatant: Transfer 100 µL of supernatant to an autosampler vial. Dilute 1:1 with water to match initial mobile phase conditions.

LC-MS/MS Parameters[\[6\]](#)

- Column: C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Ionization: ESI Positive Mode ([\[5\]](#)

MRM Transitions (Multiple Reaction Monitoring)

The mass shift must be calculated precisely for the precursor and product ions.

Analyte	Precursor ()	Product Ion (Quantifier)	Loss Identity	Collision Energy (eV)
L-Tyrosine (Native)	182.1	136.1	(Formic Acid)	15
L-Tyrosine (Native)	182.1	165.1	(Ammonia)	10
L-Tyrosine-13C9 (IS)	191.1	144.1		15
L-Tyrosine-13C9 (IS)	191.1	173.1		10

Note: The primary transition 182

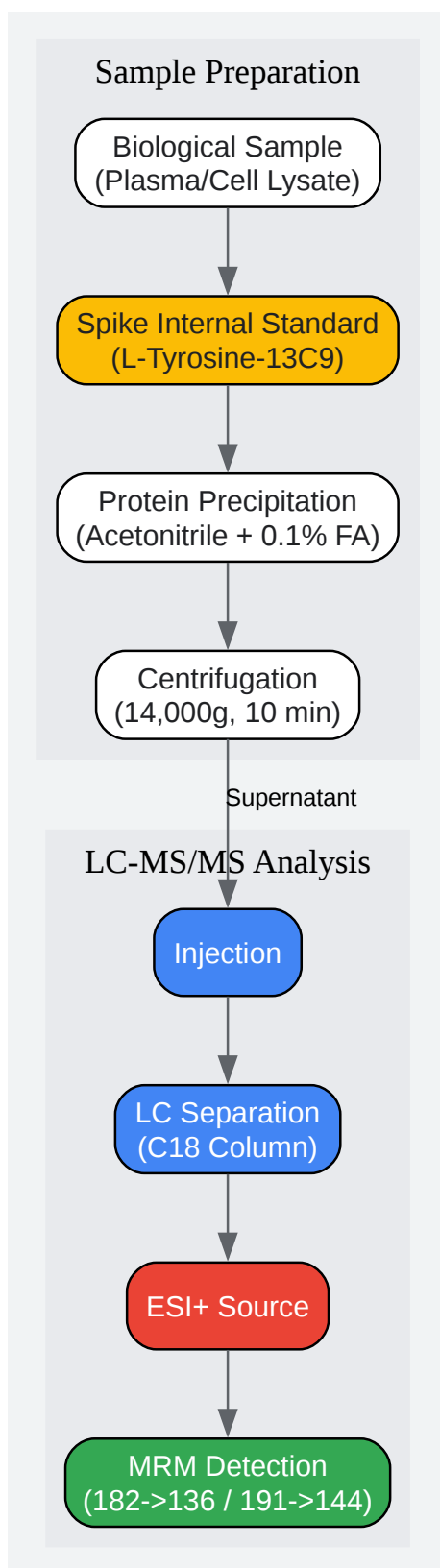
136 involves the loss of the carboxylic acid group (

). For the

isotope, this group is

, which has a mass of ~46 Da (vs 45 Da). Therefore, $191 - 47 = 144$.

Workflow Diagram



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Figure 2: Validated workflow for absolute quantitation of Tyrosine using $^{13}\text{C}_9$ -IS.

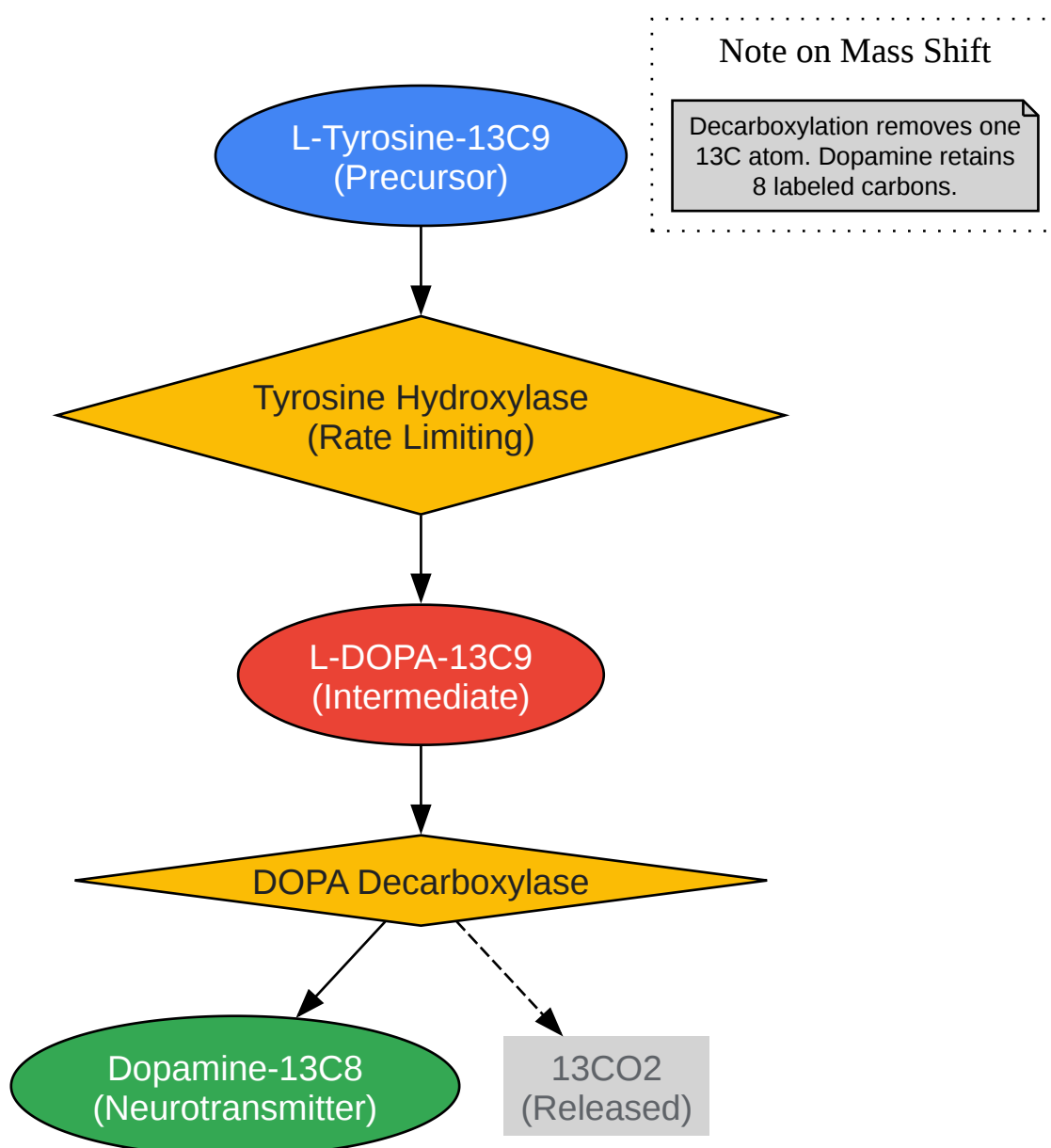
Part 5: Metabolic Fate & Pathway Analysis

When used as a tracer, **L-Tyrosine-13C9** illuminates the catecholamine biosynthesis pathway. This is critical in neurodegenerative disease research (e.g., Parkinson's) to measure dopamine turnover rates.

Pathway Visualization

The following diagram tracks the

label through the synthesis of DOPA and Dopamine.



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Figure 3: Metabolic fate of **L-Tyrosine-13C9**. Note the loss of one 13C atom during the conversion of DOPA to Dopamine.

References

- Gao, S., et al. (2014). "Simultaneous quantification of tyrosine and phenylalanine in human plasma by LC-MS/MS." *Journal of Chromatography B*, 953, 148-153. (Validates protein precipitation and MRM transitions for amino acids).
- Zamboni, N., et al. (2009).[6] "13C-based metabolic flux analysis." *Nature Protocols*, 4(6), 878-892.[6] (Foundational text on using 13C tracers for fluxomics).

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- 3. isotope.com [isotope.com]
- 4. caymanchem.com [caymanchem.com]
- 5. researchgate.net [researchgate.net]
- 6. (13)C-based metabolic flux analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
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